

N-Desmethyl Rosiglitazone-d4: A Technical Guide for Research

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Compound of Interest

Compound Name: N-Desmethyl Rosiglitazone-d4

Cat. No.: B602727

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of **N-Desmethyl Rosiglitazone-d4**, biological pathways of its parent compound, Rosiglitazone.

N-Desmethyl Rosiglitazone-d4 is the deuterium-labeled version of N-Desmethyl Rosiglitazone, a major metabolite of the antidiabetic drug Rosiglitazone. It is a potent and selective agonist for the peroxisome proliferator-activated receptor-gamma (PPAR γ).^{[2][3]} The deuterated form is primarily utilized as an internal standard in mass spectrometry studies to ensure accurate quantification of Rosiglitazone and its metabolites in biological samples.^[4]

Suppliers and Pricing

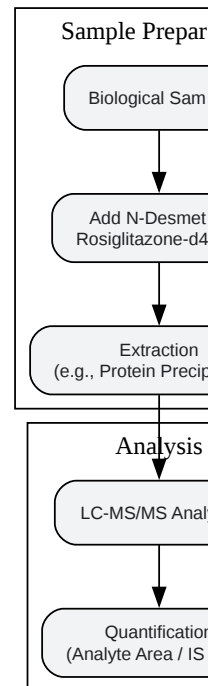
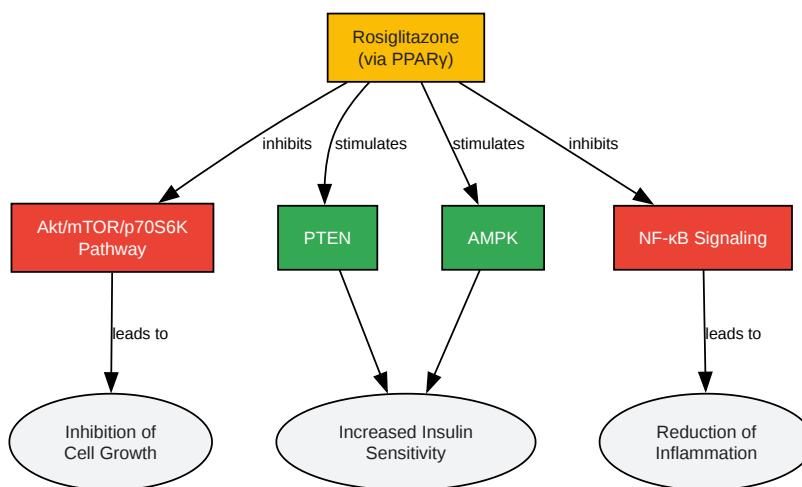
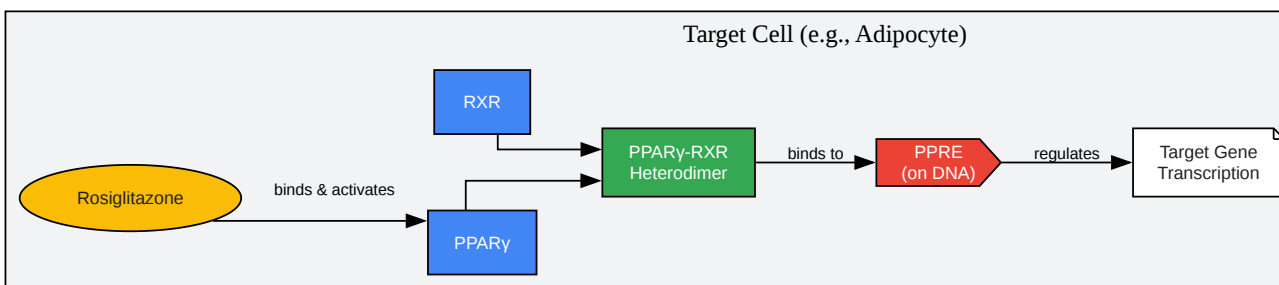
A number of chemical suppliers offer **N-Desmethyl Rosiglitazone-d4**. The following table summarizes publicly available information on suppliers and their pricing. Prices are subject to change and may not include shipping and handling fees. For the most current pricing, it is recommended to request a quote directly from the supplier.

Supplier	Catalog Number	Purity	Quantity	Price
Mithridion	-	-	1 mg	\$499.28 ^[5]
Santa Cruz Biotechnology	SC-217A04	-	-	Request Quote
MedChemExpress	HY-118788S	-	-	Request Quote
Veeprho	-	-	-	Request Quote
Immunomart	HY-118788S	-	-	Request Quote
YMIMLab	B70178	-	1 mg	¥4310.00

Mechanism of Action: The Rosiglitazone Signaling Pathway

Rosiglitazone, the parent compound of N-Desmethyl Rosiglitazone, exerts its therapeutic effects by acting as a selective agonist of the nuclear receptor PPAR γ , leading to the modulation of a wide array of genes involved in glucose and lipid metabolism, ultimately enhancing insulin sensitivity.^{[2][3]}

Upon activation, PPAR γ forms a heterodimer with the retinoid X receptor (RXR). This complex then binds to specific DNA sequences known as peroxisome proliferator response element (PPRE) in the promoter regions of target genes, thereby regulating their transcription.



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